

Safe Disposal of Diethyl Iminodiacetate: A Procedural Guide

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Compound of Interest

Compound Name: Diethyl iminodiacetate

Cat. No.: B1360065

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This guide provides essential safety and logistical information for the proper disposal of **diethyl iminodiacetate** (CAS No. 6290-05-7), ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and professionals in drug development.

Immediate Safety and Hazard Information

Diethyl iminodiacetate is classified as a hazardous chemical.^[1] Understanding its primary hazards is critical before handling or disposal.

Hazard Identification:

- Signal Word: Warning^{[1][2][3]}
- Primary Hazards:
 - Causes skin irritation.^{[2][4][5]}
 - Causes serious eye irritation.^{[2][4][5]}
 - May cause respiratory irritation.^{[2][5]}

Immediate first aid measures should be taken in case of exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[\[1\]](#)[\[6\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation occurs.[\[4\]](#)[\[6\]](#)
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Immediate medical attention is required.
[\[1\]](#)[\[4\]](#)
- Ingestion: Clean mouth with water and get medical attention.[\[1\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

All personnel handling **diethyl iminodiacetate** must use appropriate personal protective equipment.

PPE Category	Specification	Source(s)
Eye/Face Protection	Chemical safety goggles or glasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166. [1]	[1] [2] [3] [4]
Hand Protection	Protective gloves, such as nitrile rubber. [2]	[2] [3] [4]
Skin/Body Protection	Appropriate protective clothing and gloves to prevent skin exposure. [2] [4]	[2] [4]
Respiratory Protection	Not required under normal conditions with adequate ventilation. For emergencies or large-scale use, a NIOSH/MSHA or European Standard EN 136 approved respirator is necessary. [2]	[2]

Procedural Guidance: Handling, Storage, and Disposal

Proper handling and storage are paramount to prevent accidental releases and ensure safety.

Step 1: Safe Handling and Storage

- Ventilation: Always handle **diethyl iminodiacetate** in a well-ventilated area or under a chemical fume hood.[\[1\]](#)[\[4\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing. Do not breathe mists or vapors.[\[1\]](#)[\[4\]](#)
- Hygiene: Wash hands and face thoroughly after handling.[\[4\]](#)
- Storage: Keep containers tightly closed in a cool, dry, and well-ventilated place.[\[4\]](#) Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[2\]](#) Ensure that eyewash stations and safety showers are located close to the workstation.[\[1\]](#)

Step 2: Managing Spills and Accidental Releases

- Ensure Safety: Immediately ensure adequate ventilation and wear the appropriate PPE as listed in the table above.[\[1\]](#)[\[4\]](#)
- Containment: Prevent the spill from entering drains or waterways.[\[4\]](#)
- Absorption: Soak up the spill using an inert absorbent material such as sand, silica gel, acid binder, universal binder, or sawdust.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Collection: Collect the absorbed material and place it into a suitable, closed, and properly labeled container for disposal.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Step 3: Proper Disposal Protocol Disposal of **diethyl iminodiacetate** and its contaminated materials must be treated as hazardous waste.

- Do Not Pour Down the Drain: Under no circumstances should this chemical be emptied into drains.[\[1\]](#)

- **Waste Classification:** Chemical waste generators are responsible for consulting local, regional, and national hazardous waste regulations to ensure complete and accurate classification of the waste.
- **Containerize Waste:** Place unused **diethyl iminodiacetate** and any contaminated materials (e.g., absorbent materials from a spill) into a clearly labeled, sealed, and non-leaking container.^[7]
- **Engage a Licensed Professional:** The disposal must be entrusted to a licensed and approved waste disposal company.^[4] Follow their specific guidelines for packaging, labeling, and pickup.

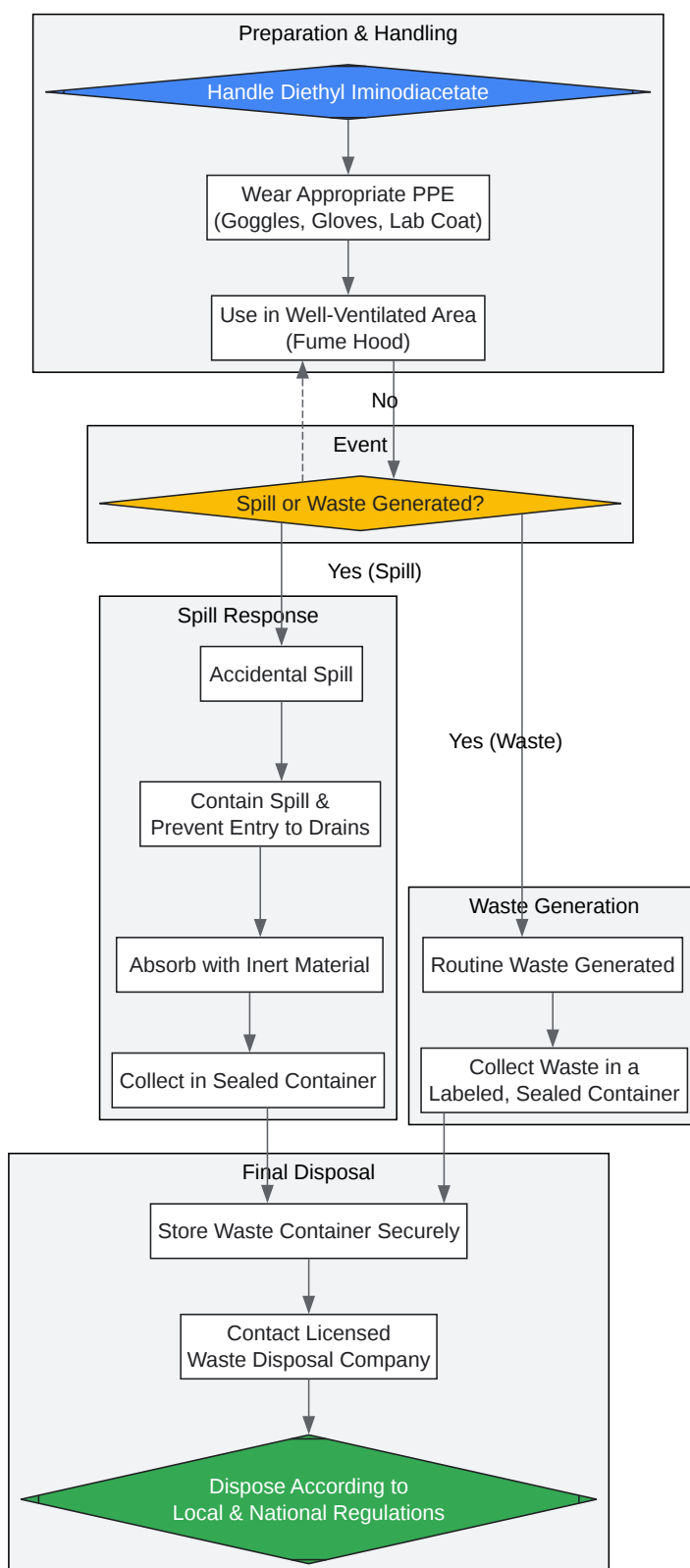
Quantitative Data: Physical and Chemical Properties

The following table summarizes key quantitative data for **diethyl iminodiacetate**.

Property	Value	Source(s)
Boiling Point	208 - 248 °C (406.4 - 478.4 °F)	^[2] ^[3]
Flash Point	104 - 113 °C (219.2 - 235.4 °F) (closed cup)	^[2] ^[3]
Density	1.056 g/mL at 25 °C	^[3]
Melting Point	0 °C (32 °F)	^[2]

Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **diethyl iminodiacetate**.



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References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.it [fishersci.it]
- 3. 亚氨基二乙酸二乙酯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. Diethyl iminodiacetate | C₈H₁₅NO₄ | CID 80502 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fishersci.co.uk [fishersci.co.uk]
- 7. geo.utexas.edu [geo.utexas.edu]
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